

An In-depth Technical Guide to the Chemical Properties of Erythroxytriol P

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Compound of Interest

Compound Name: Erythroxytriol P

Cat. No.: B15589976

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Erythroxytriol P** is a naturally occurring diterpenoid that has been isolated from plant species of the Erythroxylum genus, notably Erythroxylum monogynum and Sapium discolor.[1] It is identified by the CAS Number 7121-99-5.[1] Structurally, it is classified as a complex diterpene belonging to the pimarane class of terpenoids and is also known by its systematic name, (13S)-10-Demethyl-9 α -methylpimarane-5 α ,15,16-triol.[2] Its molecular formula is C₂₀H₃₆O₃, and it has a molecular weight of 324.5 g/mol .[1][2] This guide provides a comprehensive overview of the known chemical properties of **Erythroxytriol P**, including detailed experimental protocols where available in the public domain, and visual representations of related chemical logic.

Chemical and Physical Properties

Quantitative data regarding the specific physical properties of **Erythroxytriol P** are not widely reported in publicly accessible literature. Many databases list key physical constants as "Not Available." The information that is consistently reported is summarized in the table below.

Property	Value	Source
CAS Number	7121-99-5	[1] [3]
Molecular Formula	C ₂₀ H ₃₆ O ₃	[1] [2]
Molecular Weight	324.5 g/mol	[1] [2]
IUPAC Name	1-[(2R,4aR,4bS,8aR,10aR)-8a-hydroxy-2,4a,8,8-tetramethyl-1,3,4,4b,5,6,7,9,10,10a-decahydrophenanthren-2-yl]ethane-1,2-diol	[4]
Melting Point	Not Available	[2]
Boiling Point	Not Available	[2]
Solubility	Not Available	[2]

Spectroscopic Data

The structural elucidation of **Erythroxytriol P** was first reported in 1967, based on spectroscopic and chemical evidence. While the original publication from the Journal of the Chemical Society C: Organic describes the use of spectroscopic methods, the detailed raw data (e.g., specific NMR shifts, IR absorption bands) are not available in the readily accessible abstracts. The presence of hydroxyl groups is a key structural feature.[\[1\]](#)

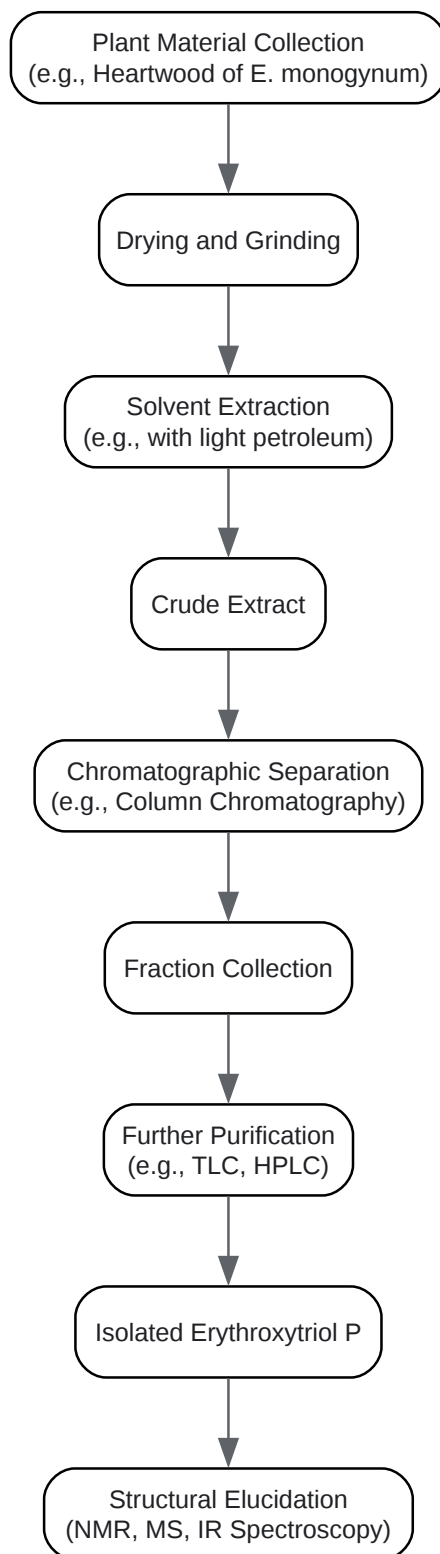
Experimental Protocols

Detailed experimental protocols for the isolation and synthesis of **Erythroxytriol P** are not extensively documented in publicly available literature. The original isolation was from the heartwood of *Erythroxylum monogynum*. The general workflow for isolating natural products from plant material is outlined below.

General Isolation Workflow

The isolation of a natural product like **Erythroxytriol P** from a plant source such as *Erythroxylum monogynum* typically follows a multi-step process. This logical workflow is depicted in the diagram below.

General Workflow for Natural Product Isolation



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Caption: A generalized workflow for the isolation and identification of **Erythroxytriol P**.

Biological Activity

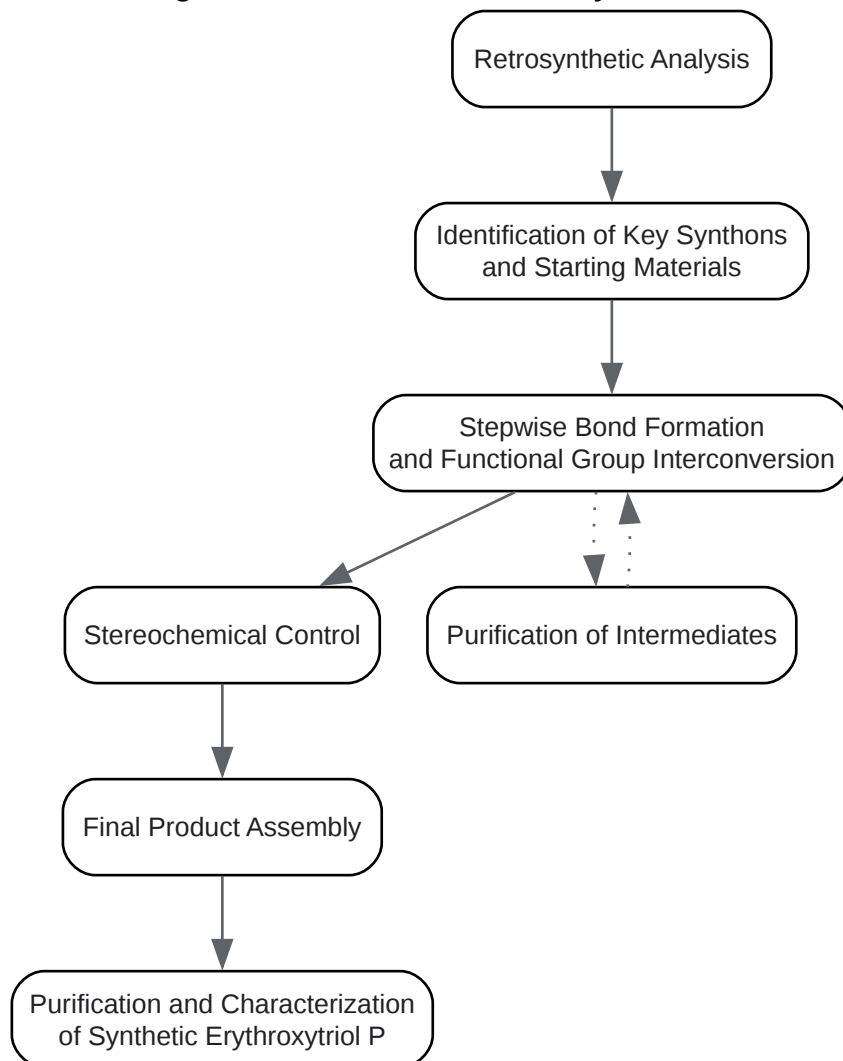
The biological activity of **Erythroxytriol P** is not well-characterized. Some sources suggest it may have biological activity, potentially influencing neurotransmitter systems.^[1] However, specific pharmacological effects have not been extensively studied or reported. It is important to distinguish **Erythroxytriol P**, a diterpenoid, from the psychoactive tropane alkaloids (like cocaine) that are also found in some species of the *Erythroxylum* genus.

Chemical Synthesis

Information regarding the total synthesis of **Erythroxytriol P** is scarce in the public domain. One source mentions that it can be synthesized by the ozonolysis of 2-hydroxy-3-phenylacetophenone, although this is likely a misattribution, as the structures are not consistent. The complex stereochemistry of this diterpenoid suggests that its synthesis would be a multi-step and challenging process.

A logical approach to the chemical synthesis of a complex natural product like **Erythroxytriol P** would involve a series of strategic steps.

Logical Flow for Chemical Synthesis



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